

Prudent Disposal Protocol for L-Threonine, N-(2-hydroxyethyl)- (9CI)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Threonine, N-(2-hydroxyethyl)-*
(9CI)

Cat. No.: B584059

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For research, scientific, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This document provides a detailed, step-by-step guide for the proper disposal of **L-Threonine, N-(2-hydroxyethyl)- (9CI)**, a derivative of the amino acid L-Threonine.

While specific hazard data for **L-Threonine, N-(2-hydroxyethyl)- (9CI)** (CAS No. 154674-59-6) is not readily available, the parent compound, L-Threonine, is not classified as a hazardous substance.^{[1][2][3]} However, it is crucial to adopt a conservative approach and follow institutional and local regulations for chemical waste disposal. Do not empty into drains.^{[1][4]}

Hazard and Safety Information Summary

The following table summarizes the known information for the parent compound, L-Threonine, which can serve as a preliminary guide. Researchers must handle **L-Threonine, N-(2-hydroxyethyl)- (9CI)** with standard laboratory precautions.

Property	Data for L-Threonine (Parent Compound)	Source
GHS Classification	Not classified as hazardous	[1][2]
Physical State	Solid, white powder	[3]
Solubility	Soluble in water	[3]
Stability	Stable under normal conditions	[3]
Incompatible Materials	Strong oxidizing agents	[3]
Hazardous Decomposition	When heated to decomposition, may emit toxic fumes of nitric oxide.[5]	[5]

Step-by-Step Disposal Protocol

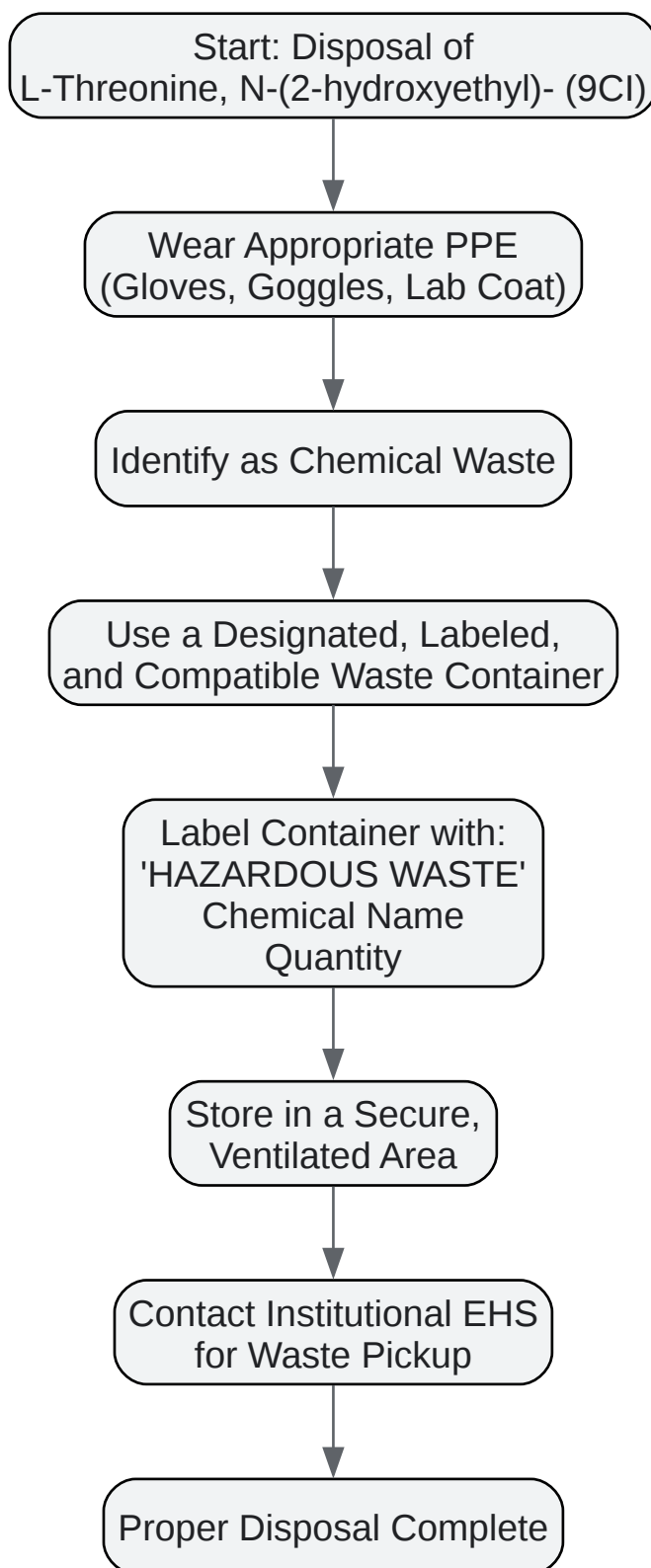
This protocol outlines the recommended procedure for the safe disposal of **L-Threonine, N-(2-hydroxyethyl)- (9CI)**.

- Personal Protective Equipment (PPE): Before handling the chemical, ensure appropriate PPE is worn, including safety glasses, gloves, and a lab coat.
- Waste Identification and Collection:
 - Treat **L-Threonine, N-(2-hydroxyethyl)- (9CI)** as a chemical waste product.
 - Do not mix with other waste streams.[6]
 - Collect waste in a designated, compatible, and properly sealed container.[6] The original container can be used if it is in good condition.
- Labeling:
 - Clearly label the waste container with "HAZARDOUS WASTE" (as a precautionary measure), the full chemical name "**L-Threonine, N-(2-hydroxyethyl)- (9CI)**", and the approximate quantity.[6]

- Storage:
 - Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents.
 - Ensure the container is tightly capped at all times, except when adding waste.[\[6\]](#)
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) office or the designated waste management provider to arrange for pickup.
 - Provide them with all necessary information about the waste, including the chemical name and any available safety data.
- Contaminated Materials:
 - Any materials, such as gloves, wipes, or weighing papers, that are contaminated with **L-Threonine, N-(2-hydroxyethyl)- (9CI)** should be placed in the same labeled waste container.
 - Handle contaminated packages in the same way as the substance itself.[\[1\]](#)[\[4\]](#)

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **L-Threonine, N-(2-hydroxyethyl)- (9CI)**.



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Caption: Disposal workflow for **L-Threonine, N-(2-hydroxyethyl)- (9CI)**.

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